

2-Bromo-4-ethylphenol CAS number and molecular weight

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Compound of Interest

Compound Name: 2-Bromo-4-ethylphenol

Cat. No.: B1341062

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An In-Depth Technical Guide to 2-Bromo-4-ethylphenol

This technical guide provides a comprehensive overview of **2-Bromo-4-ethylphenol**, a halogenated phenol of interest to researchers, scientists, and professionals in drug development. This document outlines its chemical properties, synthesis protocols, and analytical methodologies, with quantitative data presented for clarity and comparison.

Core Compound Properties

CAS Number: 64080-15-5[\[1\]](#)[\[2\]](#)

Molecular Formula: C₈H₉BrO[\[1\]](#)

Molecular Weight: 201.06 g/mol [\[1\]](#)

Below is a summary of the key physicochemical properties of **2-Bromo-4-ethylphenol**.

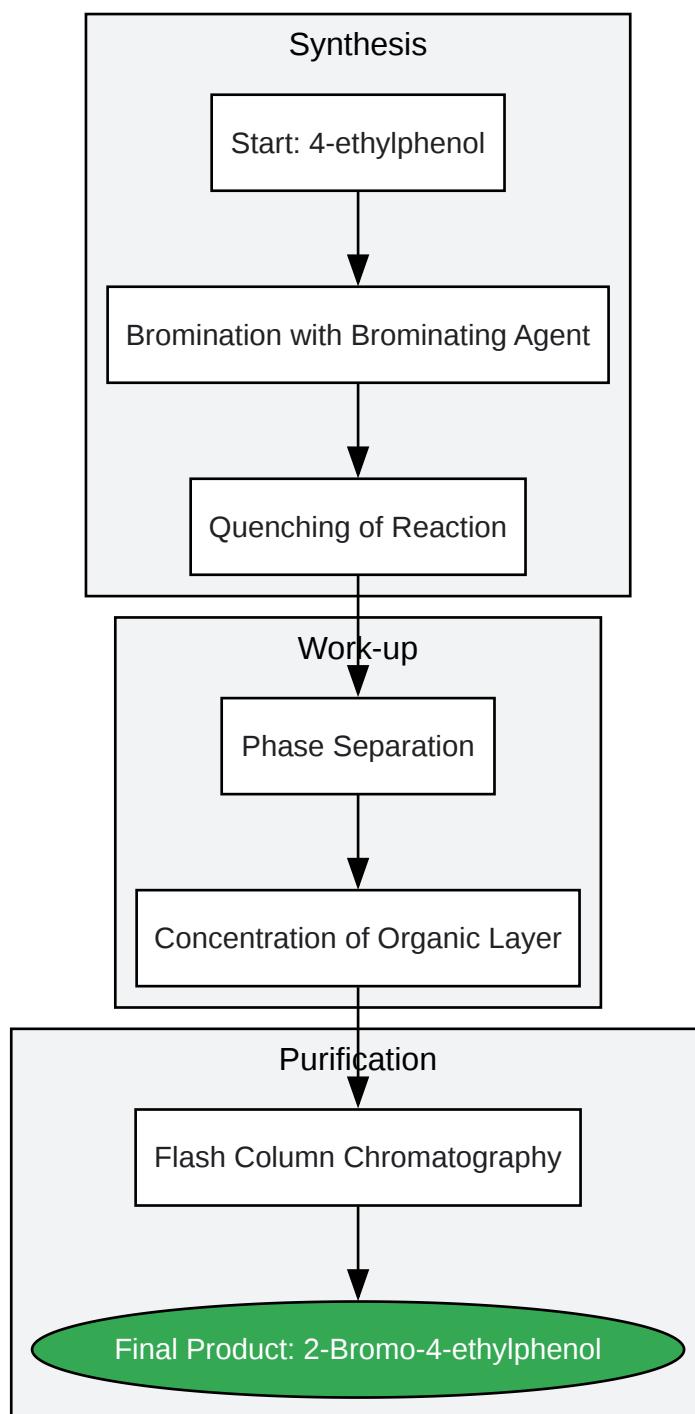
Property	Value	Source
CAS Number	64080-15-5	[1] [2]
Molecular Formula	C ₈ H ₉ BrO	[1]
Molecular Weight	201.06 g/mol	[1]
Synonyms	Phenol, 2-bromo-4-ethyl-	[2]

Synthesis of 2-Bromo-4-ethylphenol

The synthesis of **2-Bromo-4-ethylphenol** typically involves the electrophilic bromination of 4-ethylphenol. Various brominating agents and reaction conditions have been reported.

General Synthesis Workflow

The logical flow for the synthesis and purification of **2-Bromo-4-ethylphenol** is depicted below.

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Caption: General workflow for the synthesis of **2-Bromo-4-ethylphenol**.

Experimental Protocols

Method 1: Bromination using Bromine in Dichloromethane

This protocol describes the synthesis of **2-Bromo-4-ethylphenol** via the bromination of 4-ethylphenol using elemental bromine in dichloromethane.

- Materials:

- 4-ethylphenol
- Dichloromethane (CH_2Cl_2)
- Bromine (Br_2)
- 1 N Sodium Hydroxide (NaOH) solution
- Water (H_2O)
- Hexanes
- Ethyl acetate (EtOAc)

- Procedure:

- Dissolve 4-ethylphenol (25g, 0.21 mol) in dichloromethane (125 mL) and cool the solution to 0°C.
- Slowly add a solution of bromine (11.6 mL, 0.23 mol) to the cooled mixture.
- After the addition is complete, stir the reaction mixture for 5 minutes.
- Quench the reaction by adding 1 N NaOH solution.
- Dilute the mixture with water and separate the organic and aqueous layers.
- Concentrate the organic layer to obtain a crude oil.
- Purify the crude product by flash column chromatography using a gradient of 0% to 5% ethyl acetate in hexanes to yield **2-Bromo-4-ethylphenol** as a clear oil (42g, 98% yield).
[2]

Method 2: Bromination using N-Bromosuccinimide (NBS)

This alternative method utilizes N-bromosuccinimide as the brominating agent in acetonitrile.

- Materials:

- 4-ethylphenol
- Acetonitrile (ACN)
- N-bromosuccinimide (NBS)
- Water (H₂O)
- Ethyl acetate (EtOAc)
- Saturated aqueous sodium chloride (brine)
- Magnesium sulfate (MgSO₄)

- Procedure:

- Dissolve 4-ethylphenol (1.0 g, 8.19 mmol) in acetonitrile (35 mL).
- Add N-bromosuccinimide (1.58 g, 8.92 mmol) to the solution and stir the mixture under a nitrogen atmosphere at ambient temperature for 24 hours.
- Concentrate the reaction mixture under reduced pressure.
- Dilute the residue with water and extract with ethyl acetate.
- Wash the combined organic phases with saturated aqueous sodium chloride, dry over magnesium sulfate, filter, and concentrate under reduced pressure to obtain the product.

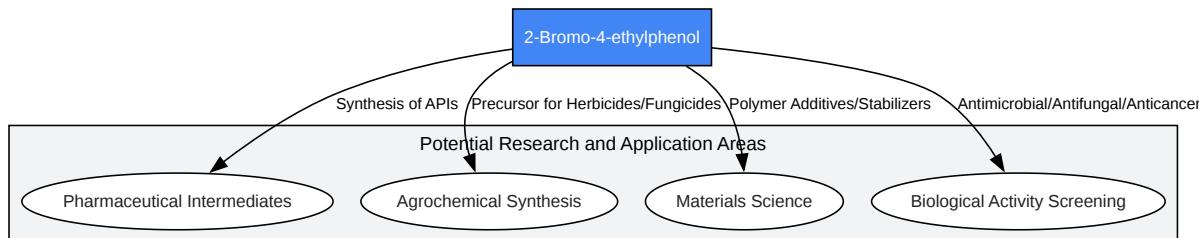
[2]

Potential Applications and Research Directions

While specific biological activities of **2-Bromo-4-ethylphenol** are not extensively documented, the broader class of bromophenols is recognized for its potential in drug discovery and

materials science.[3] Halogenated phenols are valuable intermediates in the synthesis of pharmaceuticals and agrochemicals.[4] The presence of a bromine atom can increase the lipophilicity of a molecule, which may enhance its ability to cross biological membranes.[3]

Future research on **2-Bromo-4-ethylphenol** could explore its potential in various applications, as illustrated in the diagram below.



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Caption: Potential research and application areas for **2-Bromo-4-ethylphenol**.

Analytical Methods

The analysis of brominated phenols like **2-Bromo-4-ethylphenol** can be performed using standard chromatographic techniques. For a related compound, 4-bromo-2-ethylphenol, a reverse-phase HPLC method has been described.[5]

High-Performance Liquid Chromatography (HPLC)

- Column: A reverse-phase column such as Newcrom R1.[5]
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and an acidifier like phosphoric acid. For mass spectrometry (MS) compatible methods, formic acid can be used instead of phosphoric acid.[5]
- Application: This method is suitable for the separation and analysis of the compound and can be scaled for preparative separation to isolate impurities. It is also applicable for

pharmacokinetic studies.[5]

This technical guide provides a foundational understanding of **2-Bromo-4-ethylphenol**. Further research into its biological activities and applications is warranted to fully explore its potential in drug development and other scientific fields.[3]

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References

- 1. scbt.com [scbt.com]
- 2. echemi.com [echemi.com]
- 3. 2-Bromo-4-ethylphenol | 64080-15-5 | Benchchem [benchchem.com]
- 4. 4-Bromo Phenol || A Comprehensive Overview [ketonepharma.com]
- 5. Phenol, 4-bromo-2-ethyl- | SIELC Technologies [sielc.com]
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